

# Technical Monograph: 3-Propylcatechol (CAS 2896-63-1)

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## Compound of Interest

Compound Name: 3-Propylbenzene-1,2-diol

CAS No.: 2896-63-1

Cat. No.: B1228176

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High-Purity Ligand & Metabolic Intermediate Profile

## Executive Summary

3-Propylcatechol (3-PC) is a specialized vicinal diol used primarily as a structural probe in immunology and a metabolic intermediate in environmental toxicology. Distinct from its more common isomer, 4-propylcatechol, this 3-substituted congener serves as a critical short-chain analog for Urushiol (the allergen in Toxicodendron species). Its specific steric configuration—where the propyl chain is adjacent to the hydroxyl groups—modulates its redox potential and binding affinity, making it an essential tool for studying contact dermatitis mechanisms without the extreme persistence of long-chain homologs.

## Chemical Identity & Structural Analysis

Unlike the 4-isomer, the 3-propyl substitution creates a "crowded" coordination environment around the catechol moiety. This steric pressure influences its chelation kinetics with metalloenzymes (e.g., extradiol dioxygenases).

| Parameter           | Technical Specification                          |
|---------------------|--|
| CAS Registry Number | 2896-63-1  |
| IUPAC Name          | 3-Propylbenzene-1,2-diol                         |
| Synonyms            | 3-Propylpyrocatechol; 1,2-Benzenediol, 3-propyl- |
|                     | C  |
|                     | H  |
|                     | O  |
| Molecular Formula   |  |
| Molecular Weight    | 152.19 g/mol                                     |
| SMILES              | <chem>CCCC1CCCC(O)c1O</chem>                     |
| InChI Key           | MPWGZBWDLMDIHO-UHFFFAOYSA-N                      |

## Physicochemical Profiling

Note on Isomer Specificity: Literature often conflates CAS 2896-63-1 with CAS 2525-02-2 (4-propylcatechol). The data below strictly applies to the 3-isomer.

| Property         | Value / Range                   | Experimental Note   |
|------------------|---------------------------------|---|
| Physical State   | Viscous Oil / Low-Melting Solid | Tends to supercool; 4-isomer melts at ~60°C.                    |
| Boiling Point    | 245–255 °C (Predicted)          | Decomposes near BP; vacuum distillation recommended.            |
| Solubility (Aq)  | Low (< 10 mg/mL)                | Hydrophobic propyl chain reduces water solubility vs. catechol. |
| Solubility (Org) | High                            | Soluble in DMSO, Ethanol, DCM, Diethyl Ether.                   |
| pKa (OH-1)       | ~9.2                            | Slightly higher than catechol due to alkyl donation.            |
| LogP             | 2.34 (Predicted)                | Lipophilic; crosses cell membranes readily.                     |

## Synthesis & Manufacturing Protocols

To ensure high regioselectivity for the 3-position, a Claisen Rearrangement strategy is superior to direct Friedel-Crafts alkylation, which favors the 4-position.

### Protocol: Ortho-Specific Synthesis via Claisen Rearrangement

Rationale: This pathway guarantees the alkyl group migrates to the ortho position relative to the allyloxy group.

- O-Allylation: React catechol with allyl bromide (1.0 eq) and K

CO

in acetone to form the mono-allyl ether.

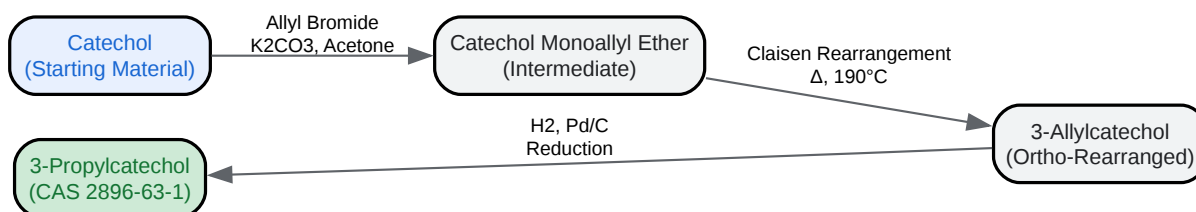
- Claisen Rearrangement: Heat the ether neat or in high-boiling solvent (e.g., decalin) at 180–200°C. The allyl group migrates to the ortho position (C3), restoring aromaticity to yield 3-

allylcatechol.

- Hydrogenation: Catalytic reduction (H

, Pd/C, MeOH) of the alkene side chain yields 3-propylcatechol.

## Visualization: Synthesis Pathway



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Figure 1: Regioselective synthesis of 3-propylcatechol via Claisen rearrangement to ensure C3 substitution.

## Biological & Pharmacological Context

### Immunological Probe (Urushiol Analog)

3-Propylcatechol acts as a hapten. It oxidizes to a quinone species (3-propyl-1,2-benzoquinone), which then acts as a Michael acceptor toward nucleophilic residues (Cysteine-SH, Lysine-NH

) on skin proteins.

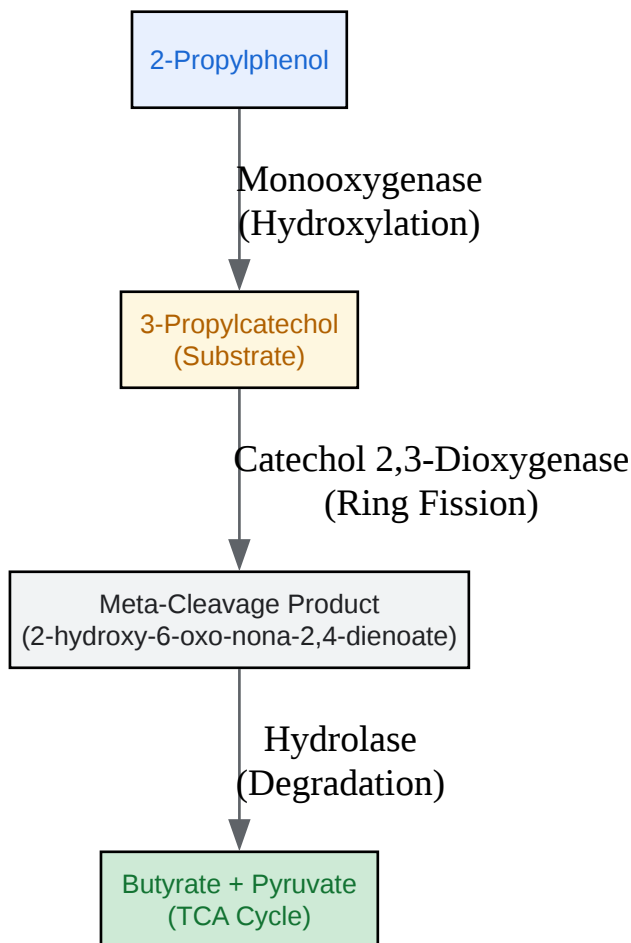
- Utility: Used to study the threshold of T-cell activation in contact dermatitis without inducing the severe, long-lasting sensitization caused by the C15-chain urushiols found in poison ivy.

### Metabolic Degradation Pathway

In *Pseudomonas* species, 3-propylcatechol is a central intermediate in the catabolism of 2-propylphenol. It undergoes meta-cleavage by catechol 2,3-dioxygenase.

- Mechanism: The aromatic ring is cleaved adjacent to the hydroxyl groups, yielding 2-hydroxy-6-oxo-nona-2,4-dienoate.

## Visualization: Metabolic Fate (Meta-Cleavage)



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Figure 2: Bacterial degradation pathway of 3-propylcatechol via meta-cleavage.

## Analytical Characterization

To validate the identity of CAS 2896-63-1 and distinguish it from the 4-isomer:

- <sup>1</sup>H NMR (DMSO-d

, 400 MHz):

- Aromatic Region: Look for a specific pattern of three protons. A triplet (H5), and two doublets (H4, H6) indicate the 1,2,3-substitution pattern. The 4-isomer would show a different splitting pattern (doublet, doublet, singlet).

- Alkyl Chain: Triplet (~0.9 ppm, -CH<sub>2</sub>), Multiplet (~1.6 ppm, -CH<sub>2</sub>-), Triplet (~2.5 ppm, benzylic -CH<sub>2</sub>-).
- HPLC:
  - Column: C18 Reverse Phase.
  - Mobile Phase: Water/Acetonitrile (Gradient).
  - Retention Time: 3-Propylcatechol typically elutes after catechol but before longer chain analogs (e.g., pentadecylcatechol).

## Handling, Stability & Safety

- Oxidation Sensitivity: Catechols oxidize rapidly in air, especially at alkaline pH, turning dark brown (quinone formation).
  - Protocol: Store under Argon/Nitrogen at -20°C.
- Safety:
  - GHS Classification: Skin Irrit. 2, Eye Irrit. 2.
  - Sensitizer: Although less potent than urushiol, it is a contact sensitizer. Handle with nitrile gloves and work in a fume hood.

## References

- PubChem Compound Summary. 3-Propylcatechol (CID 3014143). National Library of Medicine. [Link](#)
- BenchChem. 4-Propylcatechol vs 3-Propylcatechol Isomer Analysis. (Note: Reference for distinguishing isomers). [Link](#)

- Newcastle University eTheses. Metabolism of Alkylphenols by Pseudomonas. (Detailed metabolic pathway data). [Link](#)
- RWTH Aachen Publications. Mechanochemical Applications of CO<sub>2</sub> in Organic Synthesis. (Synthesis reference). [Link](#)
- GuideChem. Safety and Handling of Propylcatechols. [Link](#)
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